

Fungicide Efficacy Against Septoria Leaf Blotch: A Comparative Analysis

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Compound of Interest

Compound Name: *3-(Difluoromethyl)-1-methyl-1H-pyrazole-4-carboxylic acid*

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This guide provides an objective comparison of the performance of various fungicides against Septoria leaf blotch (*Zymoseptoria tritici*), a major foliar disease affecting wheat. The data presented is sourced from recent, independent field trials, offering a clear perspective on the efficacy of different active ingredients and formulated products.

Data Presentation: Fungicide Performance Comparison

The following tables summarize quantitative data from field trials, showcasing the comparative performance of different fungicide products in controlling Septoria leaf blotch and their impact on wheat yield.

Table 1: Comparison of Fungicide Efficacy on Septoria Leaf Blotch Control on Flag Leaves (2019-2021)

| Fungicide Treatment | Active Ingredient(s) | Mean Disease Control (%) |
|--|----------------------|--------------------------|
| Untreated | - | 0 |
| Prothioconazole | DMI (azole) | 43 |
| Mefentrifluconazole | DMI (azole) | 58 |
| Fluxapyroxad | SDHI | 63 |
| Bixafen | SDHI | 55 |
| Benzovindiflupyr | SDHI | 52 |
| Fluopyram | SDHI | 48 |
| Fluxapyroxad + Mefentrifluconazole | SDHI + DMI | 71 |
| Bixafen + Fluopyram + Prothioconazole | SDHI + SDHI + DMI | 69 |
| Benzovindiflupyr + Prothioconazole | SDHI + DMI | 65 |
| Fenpicoxamid | Qil | 70 |

Data compiled from 18 trials conducted across Europe from 2019-2021.[1]

Table 2: Yield Response to Fungicide Treatments in Winter Wheat (2019-2021)

| Fungicide Treatment | Active Ingredient(s) | Mean Yield Response (t/ha) vs. Untreated |
|---------------------------------------|----------------------|--|
| Prothioconazole | DMI (azole) | 0.8 |
| Mefentrifluconazole | DMI (azole) | 1.1 |
| Fluxapyroxad | SDHI | 1.2 |
| Bixafen | SDHI | 1.0 |
| Benzovindiflupyr | SDHI | 0.9 |
| Fluopyram | SDHI | 0.8 |
| Fluxapyroxad + Mefentrifluconazole | SDHI + DMI | 1.4 |
| Bixafen + Fluopyram + Prothioconazole | SDHI + SDHI + DMI | 1.3 |
| Benzovindiflupyr + Prothioconazole | SDHI + DMI | 1.2 |
| Fenpicoxamid | Qil | 1.4 |

Data represents the average yield increase over untreated plots from the same multi-year, multi-location European trials.[\[1\]](#)[\[2\]](#)

Table 3: Comparative Performance of Leading Fungicide Products at T1 Application Timing (2021)

| Fungicide Product | Active Ingredient(s) | Application Rate (L/ha) | Yield Benefit over Ascra® Xpro (t/ha) |
|-------------------|---------------------------------------|-------------------------|---------------------------------------|
| Revystar® XE | Mefentrifluconazole + Fluxapyroxad | 0.75 | 0.24 |
| Ascra® Xpro | Bixafen + Fluopyram + Prothioconazole | 1.0 | - |

Based on 38 head-to-head trials in 2021.[\[3\]](#)

Experimental Protocols

The data presented in this guide is derived from robust field experiments designed to assess fungicide performance under realistic agricultural conditions. The general methodology employed in these trials is outlined below.

1. Trial Design and Setup:

- Randomized Plot Design: Experiments were conducted using a randomized complete block design to minimize the effects of field variability.[\[2\]](#)[\[4\]](#)
- Plot Size: Minimum plot sizes were typically 10 m².[\[2\]](#)
- Replicates: Each treatment was replicated three to four times to ensure statistical validity.[\[2\]](#)
- Variety Selection: Wheat varieties with moderate to high susceptibility to Septoria leaf blotch were chosen to ensure significant disease pressure for accurate efficacy assessment.[\[2\]](#)[\[4\]](#)
- Infection: Trials relied on natural infection, conducted in regions with a history of at least moderate Septoria tritici blotch incidence.[\[2\]](#)

2. Fungicide Application:

- Timing: Fungicide applications were primarily targeted at the flag leaf emergence stage (Growth Stage 37-39), a critical period for protecting the leaves that contribute most to yield. [\[2\]](#)[\[4\]](#) Some studies also investigated earlier timings at stem elongation (Zadoks Growth Stage 31).[\[4\]](#)
- Application Method: Fungicides were applied using calibrated sprayers to ensure accurate and uniform coverage.

3. Disease Assessment:

- Visual Assessment: Disease severity was visually assessed on the flag leaf and the leaf below it (F-1) at growth stages 65-85, approximately 22-58 days after application.[\[1\]](#)

Assessments were typically recorded as the percentage of leaf area affected by Septoria leaf blotch.

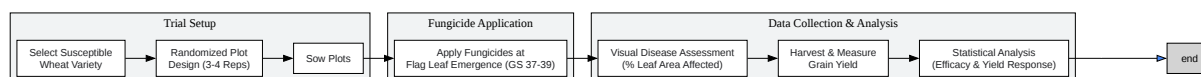
- Area Under the Disease Progress Curve (AUDPC): In some studies, multiple disease assessments were made throughout the season to calculate the AUDPC, providing a more comprehensive measure of disease development over time.[5]

4. Yield Measurement:

- Plots were harvested at maturity, and grain yield was recorded and adjusted for moisture content to allow for standardized comparisons between treatments.

Visualizing the Experimental Workflow

The following diagram illustrates the typical workflow of a field trial designed to evaluate fungicide performance against Septoria leaf blotch.



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Caption: Experimental workflow for fungicide efficacy trials.

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